

# Efavirenz-<sup>13</sup>C<sub>6</sub>: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Efavirenz-13C6*

Cat. No.: *B13860579*

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of Efavirenz-<sup>13</sup>C<sub>6</sub>, including supplier details, purity information, and established experimental protocols. This document is intended to serve as a comprehensive resource for the procurement and application of this stable isotope-labeled internal standard in a research setting.

Stable isotope-labeled compounds are critical tools in drug discovery and development, primarily utilized as internal standards in quantitative bioanalysis. Efavirenz-<sup>13</sup>C<sub>6</sub>, the <sup>13</sup>C-labeled version of the non-nucleoside reverse transcriptase inhibitor Efavirenz, offers a high degree of accuracy for mass spectrometry-based assays.[1] This guide outlines key considerations for sourcing high-purity Efavirenz-<sup>13</sup>C<sub>6</sub> and provides a detailed experimental protocol for its use.

## Supplier and Purity Analysis

The selection of a suitable supplier for Efavirenz-<sup>13</sup>C<sub>6</sub> is a critical first step to ensure the reliability and accuracy of experimental results. Purity, isotopic enrichment, and available documentation are primary factors for consideration. The following table summarizes publicly available information from various suppliers.

| Supplier                                       | Purity                | Isotopic Incorporation | Method              | CAS Number                  | Notes  |
|--|-----------------------|------------------------|---------------------|-----------------------------|--|
| Clearsynth                                     | 98.13% <sup>[2]</sup> | Not specified          | HPLC <sup>[2]</sup> | 1261394-62-0 <sup>[2]</sup> | Accompanied by a Certificate of Analysis. Intended for use as an internal standard for GC- or LC-mass spectrometry. <sup>[2]</sup> |
| Simson Pharma Limited                          | Not specified         | Not specified          | Not specified       | 1261394-62-0 <sup>[3]</sup> | Accompanied by a Certificate of Analysis. <sup>[3]</sup>   |
| MedchemExpress                                 | Not specified         | Not specified          | Not specified       | 1261394-62-0 <sup>[1]</sup> | States the product can be used as a tracer or an internal standard for NMR, GC-MS, or LC-MS. <sup>[1]</sup>                        |
| Acanthus Research                              | Not specified         | Not specified          | Not specified       | 1261394-62-0 <sup>[4]</sup> | Product number EFA-16-002. <sup>[4]</sup>  |
| Sapphire Bioscience (distributing for Toronto) | Not specified         | Not specified          | Not specified       | 1261394-62-0 <sup>[5]</sup> | Product is for research use only.  |

Research  
 Chemicals)

 Biomol  
 (distributing  
 for  
 IsoSciences)

 >98%<sup>[6]</sup>

 >99%<sup>[6]</sup>

Not specified

 1261394-62-  
 0<sup>[6]</sup>

 Intended for  
 use as an  
 LC/MS  
 internal  
 standard.<sup>[6]</sup>

Alsachim

 99.3%<sup>[7]</sup>

Not specified

Not specified

Not specified

 Mentioned in  
 a research  
 paper as the  
 source for a  
 validated  
 bioanalytical  
 method.<sup>[7]</sup>

## Experimental Protocol: Quantification of Efavirenz in Human Plasma using LC-MS/MS

The following protocol is a detailed methodology for the use of Efavirenz-<sup>13</sup>C<sub>6</sub> as an internal standard in a sensitive and selective liquid chromatography/tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of Efavirenz in human plasma. This method is based on a published study and is intended for research purposes.<sup>[7]</sup>

### Materials and Reagents

- Efavirenz (analyte)
- Efavirenz-<sup>13</sup>C<sub>6</sub> (internal standard)
- HPLC-grade acetonitrile
- Reagent-grade formic acid
- Drug-free blank human plasma

### Preparation of Stock and Working Solutions

- Internal Standard Stock Solution (1 mg/mL): Dissolve an appropriate amount of Efavirenz-<sup>13</sup>C<sub>6</sub> in 1% formic acid in acetonitrile.[7]
- Internal Standard Working Solution (10 ng/mL): Dilute the internal standard stock solution with 0.1% formic acid in acetonitrile.[7]
- Efavirenz Stock Solution: Prepare a stock solution of Efavirenz in a suitable solvent.
- Calibration Standards and Quality Control (QC) Samples: Prepare calibration standards and QC samples by spiking drug-free human plasma with known concentrations of the Efavirenz stock solution. The concentration range for calibration curves in the cited study was 1.0–2,500 ng/mL.[7]

## Sample Preparation

The sample preparation method employed is protein precipitation.[7]

- To a 50 µL aliquot of plasma sample (calibration standard, QC, or unknown), add a sufficient volume of the internal standard working solution.
- Add a protein precipitating agent, such as acetonitrile.
- Vortex the mixture to ensure thorough mixing and precipitation of proteins.
- Centrifuge the samples to pellet the precipitated proteins.
- Dilute the resulting supernatant with water (1:1 ratio).[7]
- Transfer the final diluted sample to an autosampler vial for LC-MS/MS analysis.

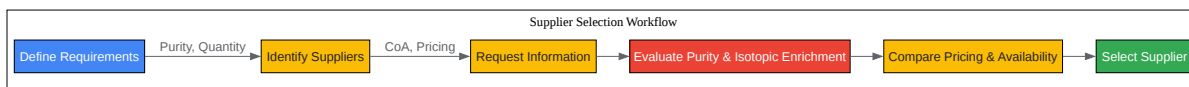
## LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - A gradient program is used for the elution of analytes.[7]
  - Mobile Phase A: 0.1% formic acid in water.[7]
  - Mobile Phase B: 0.1% formic acid in acetonitrile.[7]

- Flow Rate: 0.3 mL/min.[7]
- The total run time is approximately 5 minutes.[7]
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Negative Ionization.[7]
  - Detection: Multiple Reaction Monitoring (MRM).[7]
  - MRM Transitions:
    - Efavirenz: m/z 314.20 → 243.90[7]
    - Efavirenz-<sup>13</sup>C<sub>6</sub> (Internal Standard): m/z 320.20 → 249.90[7]

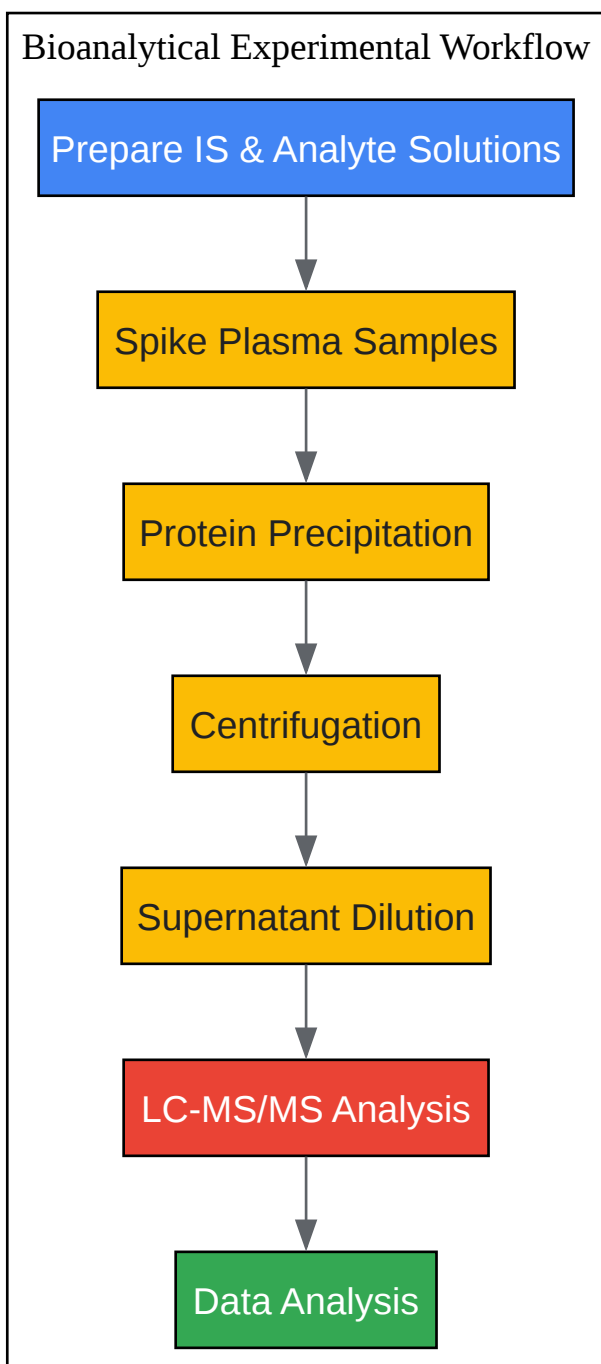
## Visualizations

The following diagrams illustrate key workflows in the selection and use of Efavirenz-<sup>13</sup>C<sub>6</sub>.



[Click to download full resolution via product page](#)

Supplier Selection Workflow for Efavirenz-<sup>13</sup>C<sub>6</sub>.



[Click to download full resolution via product page](#)

Experimental Workflow for Efavirenz Quantification.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. clearsynth.com \[clearsynth.com\]](https://www.clearsynth.com)
- [3. Efavirenz 13C6 | CAS No- 1261394-62-0 | Simson Pharma Limited \[simsonpharma.com\]](#)
- [4. Efavirenz-13C6 - Acanthus Research \[acanthusresearch.com\]](https://www.acanthusresearch.com)
- [5. Sapphire Bioscience \[sapphirebioscience.com\]](https://www.sapphirebioscience.com)
- [6. Efavirenz-\[13C6\] | CAS 1261394-62-0 | IsoSciences | Biomol.com \[biomol.com\]](#)
- [7. A Sensitive and Selective Liquid Chromatography/Tandem Mass Spectrometry Method for Quantitative Analysis of Efavirenz in Human Plasma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Efavirenz-<sup>13</sup>C<sub>6</sub>: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13860579/docs#efavirenz-c-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b13860579/docs#efavirenz-c-a-technical-guide-for-researchers)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)